Cinnolin-8-amine (CAS: 21905-84-0): A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Cinnolin-8-amine*
CAS No.:	*21905-84-0*
Cat. No.:	*B1626861*

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Abstract

Cinnolin-8-amine, a heterocyclic aromatic compound, has emerged as a significant scaffold in medicinal chemistry and materials science. This technical guide provides an in-depth overview of its chemical properties, synthesis, and multifaceted biological activities. Detailed experimental protocols for its synthesis and for the evaluation of its biological effects are presented. Quantitative data are summarized in structured tables for ease of reference. Furthermore, key synthesis workflows and implicated signaling pathways are visualized using diagrams to facilitate a deeper understanding of its chemical and biological behavior.

Chemical and Physical Properties

Cinnolin-8-amine is a bicyclic molecule composed of a benzene ring fused to a pyridazine ring, with an amine group substituted at the 8-position.[1] This structural arrangement imparts a unique set of physicochemical properties that are crucial for its biological interactions and synthetic utility.

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Property	Value	Reference
CAS Number	21905-84-0	
Molecular Formula	$C_8H_7N_3$	[2]
Molecular Weight	145.16 g/mol	[2]
Appearance	Pale yellow solid	
Melting Point	60-65 °C	
Boiling Point	174 °C at 26 mmHg	
Solubility	Soluble in polar solvents like ethanol and DMSO; low solubility in water.	
pKa (of conjugate acid)	~3.99	

Synthesis of **Cinnolin-8-amine**

The primary synthetic route to **Cinnolin-8-amine** involves the reduction of 8-nitrocinnoline. Two effective methods for this transformation are detailed below.

Experimental Protocol: Reduction of 8-Nitrocinnoline using Zinc and Calcium Chloride

This classical method provides good yields for the reduction of the nitro group to an amine.

Materials:

- 8-Nitrocinnoline
- Zinc dust (Zn)
- Calcium chloride ($CaCl_2$)
- Ethanol (EtOH)
- Hydrochloric acid (HCl, concentrated)

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- Sodium hydroxide (NaOH) solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)

Procedure:

- In a round-bottom flask, dissolve 8-nitrocinnoline in ethanol.
- Add an excess of zinc dust and a solution of calcium chloride in water to the flask.
- Acidify the mixture by the dropwise addition of concentrated hydrochloric acid while stirring vigorously. The reaction is exothermic; maintain the temperature below 40°C using an ice bath.
- Continue stirring at room temperature for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, filter the mixture to remove excess zinc dust.
- Neutralize the filtrate with a saturated sodium hydroxide solution until a basic pH is achieved.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with brine, and dry over anhydrous sodium sulfate.
- Remove the solvent under reduced pressure to yield crude **Cinnolin-8-amine**.
- Purify the crude product by column chromatography on silica gel using a suitable eluent system (e.g., ethyl acetate/hexane gradient) to obtain pure **Cinnolin-8-amine**.

Yield: 63-84%[1]

Experimental Protocol: Raney Nickel-Catalyzed Hydrogenation of 8-Nitrocinnoline

This method offers an alternative catalytic approach for the reduction.

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Materials:

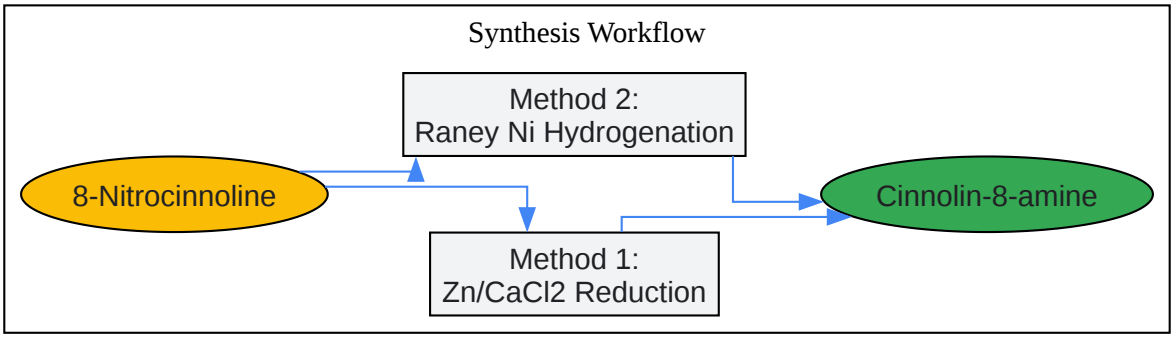
- 8-Nitrocinnoline
- Raney Nickel (activated)
- Ethanol (EtOH)
- Hydrogen gas (H_2)
- Celite®

Procedure:

- To a solution of 8-nitrocinnoline in ethanol in a hydrogenation vessel, add a catalytic amount of activated Raney Nickel slurry.
- Pressurize the vessel with hydrogen gas (typically 50 psi).
- Stir the reaction mixture vigorously at room temperature for 4-6 hours, or until hydrogen uptake ceases.
- Monitor the reaction by TLC to confirm the disappearance of the starting material.
- Upon completion, carefully vent the hydrogen gas and purge the vessel with an inert gas (e.g., nitrogen or argon).
- Filter the reaction mixture through a pad of Celite® to remove the Raney Nickel catalyst. Caution: Raney Nickel is pyrophoric and must be handled with care, keeping it wet with solvent at all times.
- Wash the filter cake with ethanol.
- Concentrate the filtrate under reduced pressure to afford **Cinnolin-8-amine**.
- If necessary, the product can be further purified by recrystallization or column chromatography.

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Yield: 70-78%[1]



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Caption: Synthesis workflow for **Cinnolin-8-amine**.

Biological Activities and Applications

Cinnolin-8-amine and its derivatives have demonstrated a wide spectrum of biological activities, making them promising candidates for drug development.

Anticancer Activity

Derivatives of **Cinnolin-8-amine** have shown significant cytotoxic effects against various cancer cell lines. The proposed mechanisms of action include the induction of apoptosis and cell cycle arrest.

Experimental Protocol: In Vitro Anticancer Assay (MTT Assay)

- Cell Culture: Culture human cancer cell lines (e.g., MCF-7 for breast cancer) in appropriate media supplemented with fetal bovine serum and antibiotics at 37°C in a humidified 5% CO_2 atmosphere.
- Cell Seeding: Seed the cells into 96-well plates at a density of 5 x 10^3 to 1 x 10^4 cells per well and allow them to adhere overnight.

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- Compound Treatment: Treat the cells with various concentrations of **Cinnolin-8-amine** or its derivatives dissolved in a suitable solvent (e.g., DMSO, ensuring the final solvent concentration does not affect cell viability). Include a vehicle control (solvent only) and a positive control (a known anticancer drug).
- Incubation: Incubate the plates for 24, 48, or 72 hours.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 3-4 hours to allow for the formation of formazan crystals.
- Solubilization: Add a solubilizing agent (e.g., DMSO or Sorenson's glycine buffer) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control and determine the IC_{50} (half-maximal inhibitory concentration) value.

Anti-inflammatory Activity

Cinnolin-8-amine derivatives have been reported to possess anti-inflammatory properties, potentially through the inhibition of pro-inflammatory signaling pathways.

Experimental Protocol: In Vitro Anti-inflammatory Assay (Nitric Oxide Inhibition in RAW 264.7 Macrophages)

- Cell Culture: Culture RAW 264.7 murine macrophage cells in DMEM supplemented with 10% FBS and antibiotics.
- Cell Seeding: Seed the cells in 96-well plates at a density of 5×10^4 cells per well and allow them to adhere.
- Compound Treatment: Pre-treat the cells with different concentrations of the test compounds for 1-2 hours.

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- LPS Stimulation: Stimulate the cells with lipopolysaccharide (LPS) (e.g., 1 µg/mL) to induce an inflammatory response, except for the control group.
- Incubation: Incubate the plates for 24 hours.
- Nitrite Measurement (Griess Assay): Collect the cell culture supernatant and measure the nitrite concentration (an indicator of nitric oxide production) using the Griess reagent.
- Absorbance Measurement: Measure the absorbance at 540 nm.
- Data Analysis: Determine the inhibitory effect of the compounds on nitric oxide production and calculate the IC_{50} value.

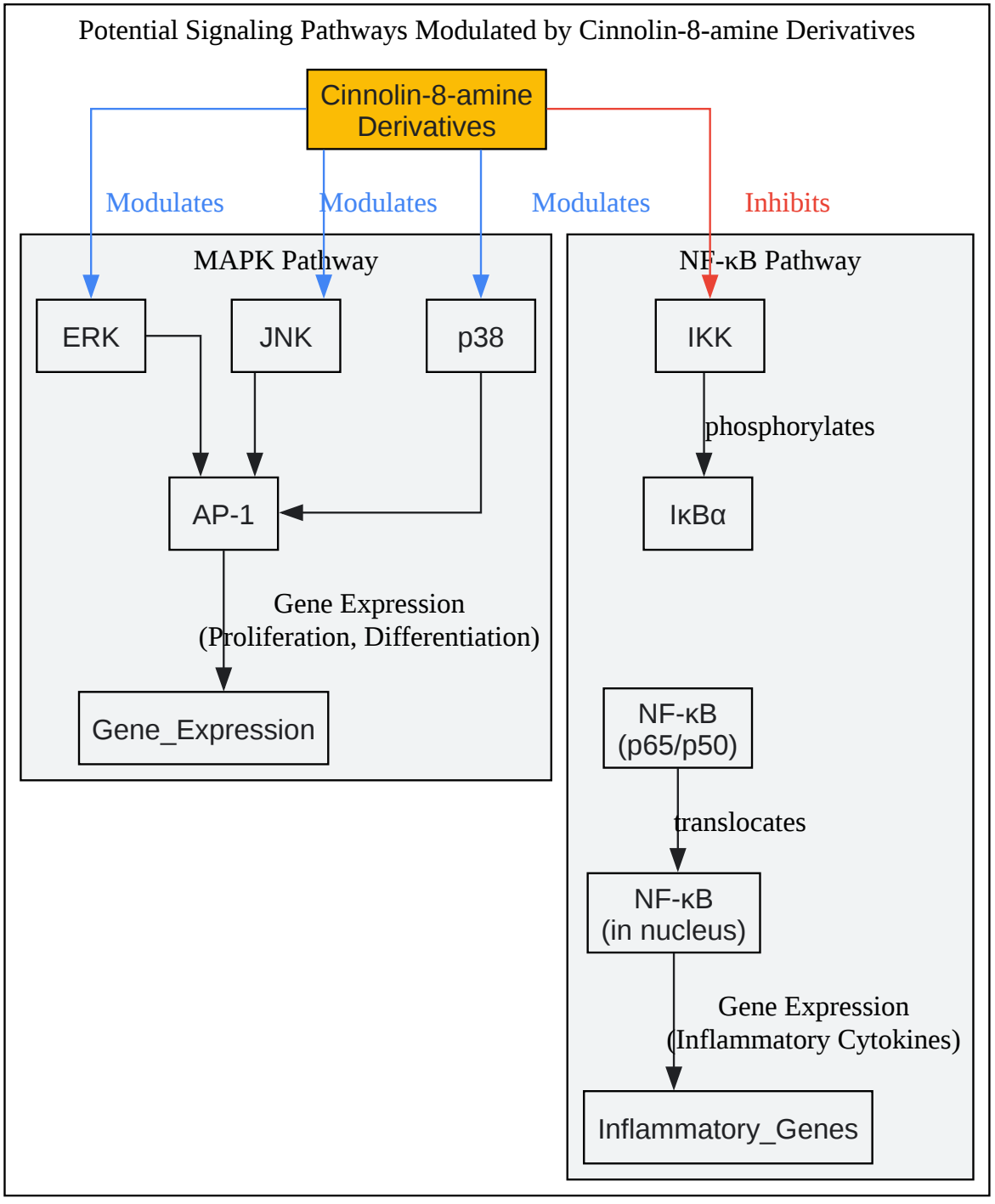
Other Biological Activities

- Antibacterial and Antifungal: **Cinnolin-8-amine** derivatives have shown activity against various bacterial and fungal strains.
- Antimalarial: Some derivatives have exhibited potent activity against Plasmodium falciparum.
- Enzyme Inhibition: Cinnoline derivatives have been shown to inhibit key enzymes such as mycobacterial salicylate ligase (MbtA).[2]

Signaling Pathways

The biological effects of **Cinnolin-8-amine** and its derivatives are often mediated through the modulation of key cellular signaling pathways. The NF-κB and MAPK pathways are frequently implicated in the inflammatory and cell proliferation processes that are targeted by these compounds.[2]

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Caption: Modulation of NF-κB and MAPK signaling pathways.

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Conclusion and Future Directions

Cinnolin-8-amine represents a versatile and valuable scaffold in the development of new therapeutic agents. Its derivatives have demonstrated a broad range of biological activities, including promising anticancer and anti-inflammatory effects. The synthetic accessibility of the cinnoline core allows for extensive structural modifications, providing a platform for the optimization of potency and selectivity. Future research should focus on elucidating the precise molecular targets and mechanisms of action for different **Cinnolin-8-amine** derivatives. Further optimization of the lead compounds through structure-activity relationship (SAR) studies and in vivo efficacy and safety evaluations are crucial next steps in translating the therapeutic potential of this compound class into clinical applications.

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